

Gentisuric Acid: A Technical Guide to its Solubility and Stability

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Compound of Interest		
Compound Name:	Gentisuric acid	
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Abstract

Gentisuric acid, N-(2,5-dihydroxybenzoyl)glycine, is a metabolite of the widely used nonsteroidal anti-inflammatory drug, aspirin. Despite its relevance in human metabolism, comprehensive data on its physicochemical properties, particularly its solubility and stability, are not extensively available in public literature. This technical guide provides a consolidated overview of the known and inferred characteristics of gentisuric acid, with a focus on its solubility in various solvents and its stability under different environmental conditions. In the absence of extensive quantitative data, this document emphasizes the experimental protocols for determining these crucial parameters, offering a framework for researchers in drug development and analytical sciences.

Introduction

Gentisuric acid is formed in the body through the conjugation of gentisic acid (2,5-dihydroxybenzoic acid), a minor metabolite of salicylic acid, with the amino acid glycine.[1][2] Understanding the solubility and stability of **gentisuric acid** is critical for several aspects of pharmaceutical research, including the development of analytical methods for its quantification in biological matrices, the assessment of its potential toxicological implications, and the formulation of stable reference standards. This guide aims to provide a thorough understanding of these properties by presenting inferred characteristics based on its chemical structure and detailing the standard methodologies for their experimental determination.



Physicochemical Properties

While specific experimental data for many of **gentisuric acid**'s properties are limited, some information can be found in chemical databases.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₅	
Molecular Weight	211.17 g/mol	-
Melting Point	221-224 °C	-
Boiling Point (Predicted)	530.1 ± 50.0 °C	-
Density (Predicted)	1.532 ± 0.06 g/cm ³	-
Storage Temperature	2-8°C	-

Solubility Profile

Quantitative solubility data for **gentisuric acid** in a range of solvents is not readily available in the scientific literature. However, based on its chemical structure—a combination of the polar gentisic acid and the highly water-soluble amino acid glycine—a qualitative solubility profile can be inferred.

Inferred Solubility:

- Aqueous Solvents: Gentisuric acid is expected to have moderate to good solubility in water
 and aqueous buffers, particularly due to the presence of two hydroxyl groups, a carboxylic
 acid, and an amide linkage, all of which can participate in hydrogen bonding. The pH of the
 aqueous medium will significantly influence its solubility. At pH values above its pKa, the
 carboxylate form will predominate, leading to higher solubility.
- Polar Organic Solvents: It is anticipated to be soluble in polar organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).
- Nonpolar Organic Solvents: Solubility in nonpolar solvents like hexane and toluene is expected to be low.



Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.[3][4]

Objective: To determine the concentration of a saturated solution of **gentisuric acid** in a specific solvent at a controlled temperature.

Materials:

- Gentisuric acid (pure solid)
- Solvent of interest (e.g., water, phosphate buffer pH 7.4, ethanol)
- Glass flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Syringes and filters (e.g., 0.45 µm PTFE)
- Validated analytical method for quantification (e.g., HPLC-UV)

Procedure:

- Add an excess amount of solid gentisuric acid to a flask containing a known volume of the solvent. The excess solid should be visually apparent.
- Seal the flasks to prevent solvent evaporation.
- Place the flasks in a constant temperature shaker bath (e.g., 25 °C or 37 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, cease agitation and allow the flasks to stand undisturbed at the same temperature to allow the excess solid to sediment.



- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a 0.45 μm filter to remove any undissolved solid particles.
- Dilute the filtrate with a suitable solvent and analyze the concentration of **gentisuric acid** using a validated analytical method.
- Repeat the sampling and analysis at a later time point (e.g., 72 hours) to confirm that equilibrium has been reached (i.e., the concentration does not significantly change).

Stability Profile

The stability of **gentisuric acid** is a critical parameter for its handling, storage, and analysis. Forced degradation studies are essential to understand its degradation pathways and to develop stability-indicating analytical methods.

Potential Degradation Pathways:

- Hydrolysis: The amide bond in gentisuric acid could be susceptible to hydrolysis under acidic or basic conditions, breaking down into gentisic acid and glycine.
- Oxidation: The hydroquinone moiety in the gentisic acid portion of the molecule is prone to oxidation, which could lead to the formation of colored degradation products.
- Photodegradation: Exposure to light, particularly UV radiation, may induce degradation.

Experimental Protocol for Stability Testing (ICH Guidelines)

The International Council for Harmonisation (ICH) provides guidelines for stability testing of new drug substances.[5][6][7] A forced degradation study is a key component of this process. [8][9]

Objective: To evaluate the stability of **gentisuric acid** under various stress conditions to identify potential degradation products and establish its degradation profile.

Materials:



- Gentisuric acid (pure solid)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Environmental chamber for controlled temperature and humidity
- Photostability chamber
- Validated stability-indicating HPLC method

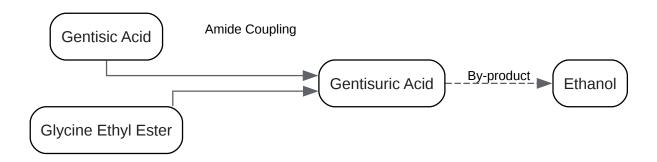
Procedure:

- Acid Hydrolysis: Dissolve gentisuric acid in a solution of HCl (e.g., 0.1 M) and heat at a specified temperature (e.g., 60 °C) for a defined period.
- Base Hydrolysis: Dissolve **gentisuric acid** in a solution of NaOH (e.g., 0.1 M) and keep at room temperature or a slightly elevated temperature for a defined period.
- Oxidative Degradation: Treat a solution of **gentisuric acid** with a solution of H₂O₂ (e.g., 3%) at room temperature.
- Thermal Degradation: Expose solid **gentisuric acid** to dry heat (e.g., 80 °C) in an oven.
- Photostability: Expose solid gentisuric acid and its solution to light providing an overall
 illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of
 not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample
 should be protected from light.
- Sample Analysis: At specified time points, withdraw samples from each stress condition, neutralize if necessary, and analyze using a validated stability-indicating HPLC method to determine the amount of remaining gentisuric acid and to detect and quantify any degradation products.



Visualization of Key Pathways and Workflows Synthesis of Gentisuric Acid

The synthesis of **gentisuric acid** involves the formation of an amide bond between gentisic acid and glycine.[1]

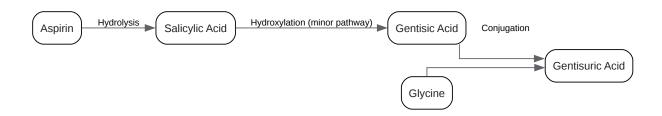


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Synthesis of Gentisuric Acid.

Metabolic Pathway of Aspirin to Gentisuric Acid

Gentisuric acid is a minor metabolite of aspirin, formed through a multi-step metabolic process.[2][10]



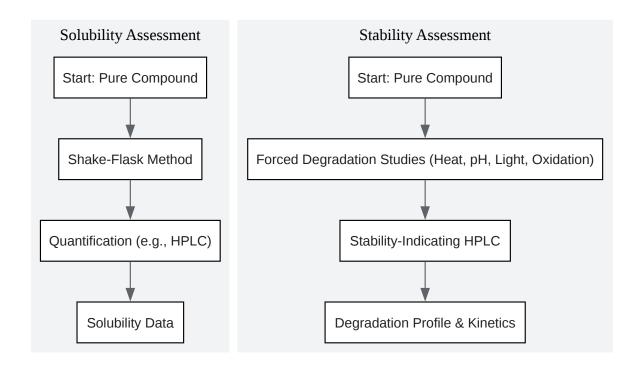
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Metabolic formation of **Gentisuric Acid** from Aspirin.

Experimental Workflow for Solubility and Stability Testing



A general workflow for characterizing the solubility and stability of a compound like **gentisuric acid** is depicted below.



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General workflow for solubility and stability testing.

Conclusion

While quantitative experimental data on the solubility and stability of **gentisuric acid** are not widely published, this technical guide provides a foundational understanding for researchers and drug development professionals. By understanding its chemical structure and the established methodologies for physicochemical characterization, scientists can effectively design experiments to determine these crucial parameters. The provided protocols for solubility and stability testing offer a starting point for generating the necessary data to support further research and development involving this aspirin metabolite. Future studies are warranted to quantitatively determine the solubility of **gentisuric acid** in a variety of pharmaceutically relevant solvents and to fully elucidate its degradation pathways and kinetics.



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